

Application Note: Chan-Lam Coupling with (2-Phenoxyethyl)boronic Acid

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Compound of Interest

Compound Name: (2-Phenoxyethyl)boronic acid

Cat. No.: B13460808

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Bond Formation)

Introduction & Scope

The Chan-Lam coupling is traditionally utilized for forming

or

bonds using aryl boronic acids.[1][2] However, the introduction of the 2-phenoxyethyl motif (a common linker in medicinal chemistry for PROTACs and kinase inhibitors) requires coupling a primary alkyl boronic acid.

Coupling **(2-phenoxyethyl)boronic acid** is significantly more challenging than phenylboronic acid due to:

- Slow Transmetallation: Alkyl groups transmetallate to copper slower than aryl groups.
- -Elimination Risk: The substrate contains
 - hydrogens and a
 - phenoxy group. The intermediate alkyl-copper species is prone to

-hydride elimination (yielding vinyl ethers) or β -alkoxy elimination (yielding ethylene and phenol).

This protocol utilizes conditions specifically optimized for primary alkyl boronic acids to suppress these side reactions while maintaining high conversion.

Mechanistic Insight

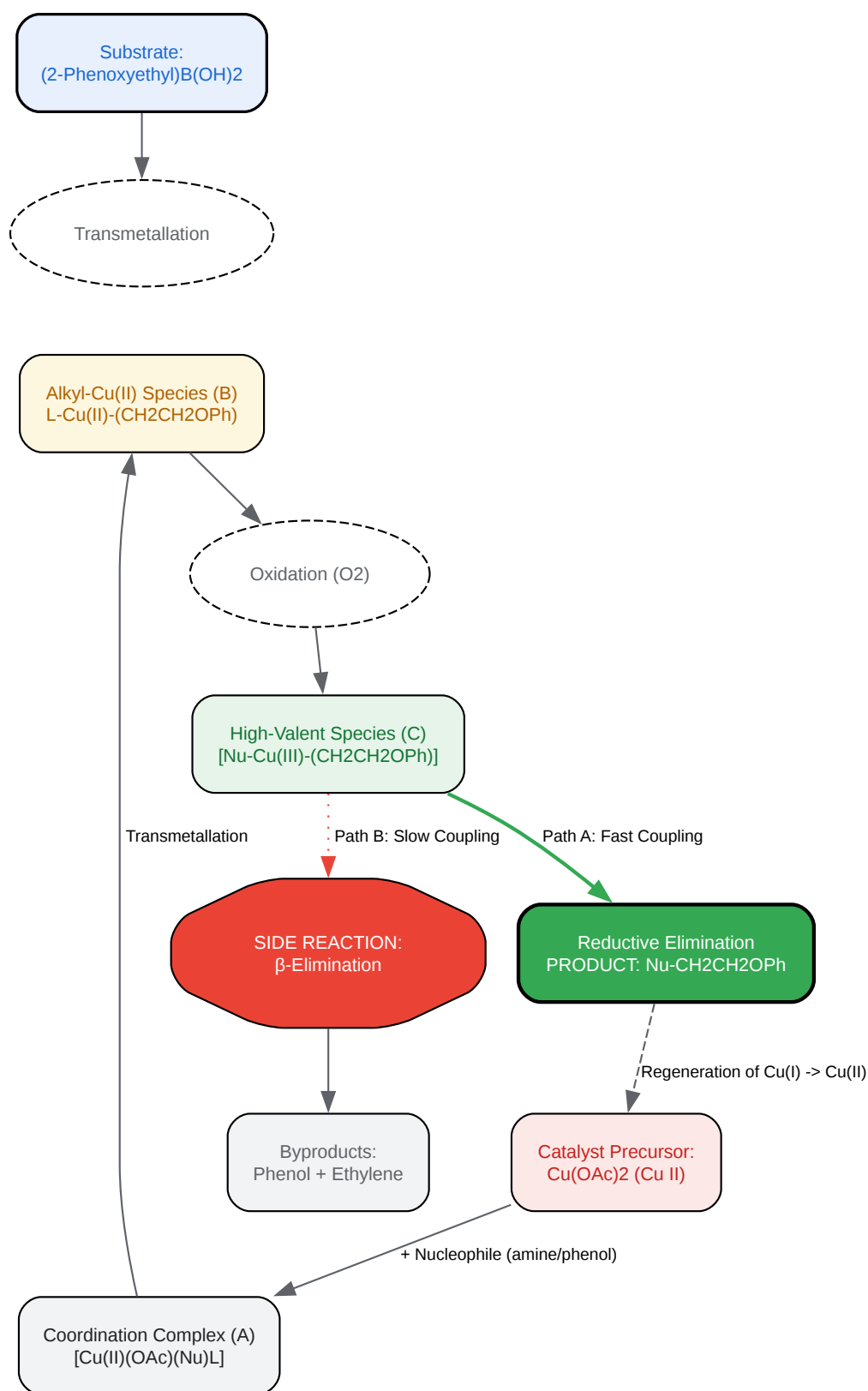
Understanding the catalytic cycle is vital for troubleshooting. Unlike the Pd(0)/Pd(II) cycle of Suzuki coupling, Chan-Lam operates via a Cu(II)/Cu(III) oxidative cycle.

The Alkyl-Copper Challenge

For **(2-phenoxyethyl)boronic acid**, the critical step is the stability of the Species C (Organocopper(II) intermediate) in the diagram below. If Reductive Elimination (Path A) is slow, the complex will undergo

-elimination (Path B), destroying the substrate.

Mechanistic Pathway Diagram



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Figure 1: Catalytic cycle highlighting the competition between productive reductive elimination and destructive

-elimination.

Experimental Protocols

Two protocols are provided.^{[1][3][4][5][6][7][8][9][10]} Protocol A is the "Standard High-Reactivity" method recommended for most alkyl couplings. Protocol B is a milder, catalytic variant for sensitive substrates.

Reagents & Materials Table

Component	Specification	Role
Boronic Acid	(2-Phenoxyethyl)boronic acid (>97%)	Alkyl coupling partner.
Catalyst	Cu(OAc) (Anhydrous preferred)	Source of Cu(II). Acetate acts as a base/ligand. ^[8]
Base	Pyridine (Protocol A) or 2,6-Lutidine (Protocol B)	Ligand for Cu; neutralizes protons.
Solvent	1,4-Dioxane (Protocol A) or DCM (Protocol B)	Dioxane promotes higher temp stability.
Oxidant	Atmospheric Oxygen or O Balloon	Re-oxidizes Cu(I) to Cu(II).

Protocol A: Stoichiometric Copper (High Success Rate)

Based on the alkyl-aniline coupling methodology by Larrosa et al. [1]. This is the most reliable method for primary alkyl boronic acids.

Applicability: Coupling with anilines, secondary amines, and electron-deficient phenols.

- Setup: Equip a 25 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Charging: Add the following components:

- Nucleophile (Amine/Phenol): 1.0 mmol
- **(2-Phenoxyethyl)boronic acid**: 1.5 mmol (1.5 equiv)
- Cu(OAc)
: 1.1 mmol (1.1 equiv)
- Solvent & Base: Add 1,4-Dioxane (5 mL) followed by Pyridine (2.0 mmol, 2 equiv).
- Reaction:
 - Heat the mixture to reflux (100–101 °C). Note: High temperature is often required to overcome the energy barrier for alkyl transmetallation.
 - Stir vigorously open to air (or under an O
balloon if refluxing restricts air access) for 16–24 hours.
- Workup:
 - Cool to room temperature.[\[1\]](#)[\[2\]](#)[\[11\]](#)
 - Dilute with EtOAc (20 mL) and filter through a pad of Celite to remove copper salts.
 - Wash the filtrate with 1M HCl (to remove pyridine), NaHCO
, and brine.
 - Dry over Na
SO
and concentrate.

Protocol B: Catalytic Copper (Mild Conditions)

For substrates sensitive to high heat. Yields may be lower (40-60%) compared to Protocol A.

- Setup: 20 mL vial with a septum cap.

- Charging:
 - Nucleophile: 1.0 mmol
 - Boronic acid: 2.0 mmol (2.0 equiv)
 - Cu(OAc)
: 0.2 mmol (20 mol%)
- Solvent & Base: Add Dichloromethane (DCM) or Acetonitrile (5 mL). Add 2,6-Lutidine (1.0 mmol, 1 equiv).
- Additives: Add 4Å Molecular Sieves (200 mg). Critical: Removes water which promotes protodeboronation of the alkyl boronic acid.
- Reaction:
 - Stir at Room Temperature under an O
balloon (1 atm) for 24–48 hours.
 - Observation: The reaction mixture should turn from blue/green to a dark suspension.

Optimization & Troubleshooting

Controlling Side Reactions

The (2-phenoxyethyl) group introduces specific failure modes. Use this logic table to diagnose low yields:

Observation	Diagnosis	Corrective Action
Low Conversion, SM remaining	Slow Transmetallation	Switch from Protocol B to Protocol A (Refluxing Dioxane). Increase Boronic Acid to 2.0 equiv.
Formation of Phenol	-Alkoxy Elimination	Decrease temperature. Switch to Protocol B. Use a bidentate ligand like 1,10-Phenanthroline (10 mol%) to crowd the metal center and retard elimination [2].
Formation of Vinyl Ether	-Hydride Elimination	Common with alkyls. Use DMSO as co-solvent (stabilizes intermediates). Ensure O pressure is sufficient to speed up Reductive Elimination.
Boronic Acid Disappears, No Product	Protodeboronation	The boronic acid hydrolyzed. Add 4Å Molecular Sieves. Ensure solvents are anhydrous.

Why (2-Phenoxyethyl) is Special

Unlike simple ethyl or methyl groups, the

-phenoxy oxygen can coordinate to the copper center (forming a 5-membered chelate).

- Pro: This chelation can stabilize the alkyl-copper intermediate, potentially making it more stable than a simple butyl-copper species.
- Con: If the chelate is too stable, it prevents the nucleophile from entering the coordination sphere. If this occurs, add a stronger ligand (e.g., pyridine or TEA) to displace the intramolecular ether coordination.

References

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